

# Safety and handling of Methyl 3-mercaptobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 3-mercaptobenzoate

Cat. No.: B014478

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An In-depth Technical Guide to the Safe Handling of **Methyl 3-mercaptobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 3-mercaptobenzoate** (CAS No. 72886-42-1). The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe use and management of this compound in a laboratory setting.

## Chemical and Physical Properties

**Methyl 3-mercaptobenzoate** is a colorless to pale yellow oil.<sup>[1][2]</sup> It is sensitive to oxidation and should be stored under an inert atmosphere in a refrigerator.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Methyl 3-mercaptobenzoate**

Property	Value	Source
CAS Number	72886-42-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	168.21 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to Pale Yellow Oil	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	65-75°C at 0.5 mm Hg	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.202 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
pKa	5.89 ± 0.10 (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Slightly soluble in Chloroform, DMSO, Ethyl Acetate, and Methanol.	<a href="#">[1]</a> <a href="#">[2]</a>
Stability	Sensitive to Oxidation	<a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and GHS Classification

**Methyl 3-mercaptobenzoate** is classified as a hazardous substance. The GHS classification indicates that it is harmful if swallowed, in contact with skin, or inhaled, and causes skin, eye, and respiratory irritation.[\[2\]](#)

Table 2: GHS Hazard Classification for **Methyl 3-mercaptobenzoate**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[2]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[2]

GHS Pictogram:

- GHS07: Exclamation mark[1]

Signal Word: Warning[1]

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **Methyl 3-mercaptobenzoate**, strict adherence to safety protocols is mandatory.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ensure safety shower and eyewash stations are readily accessible.

### Personal Protective Equipment (PPE)

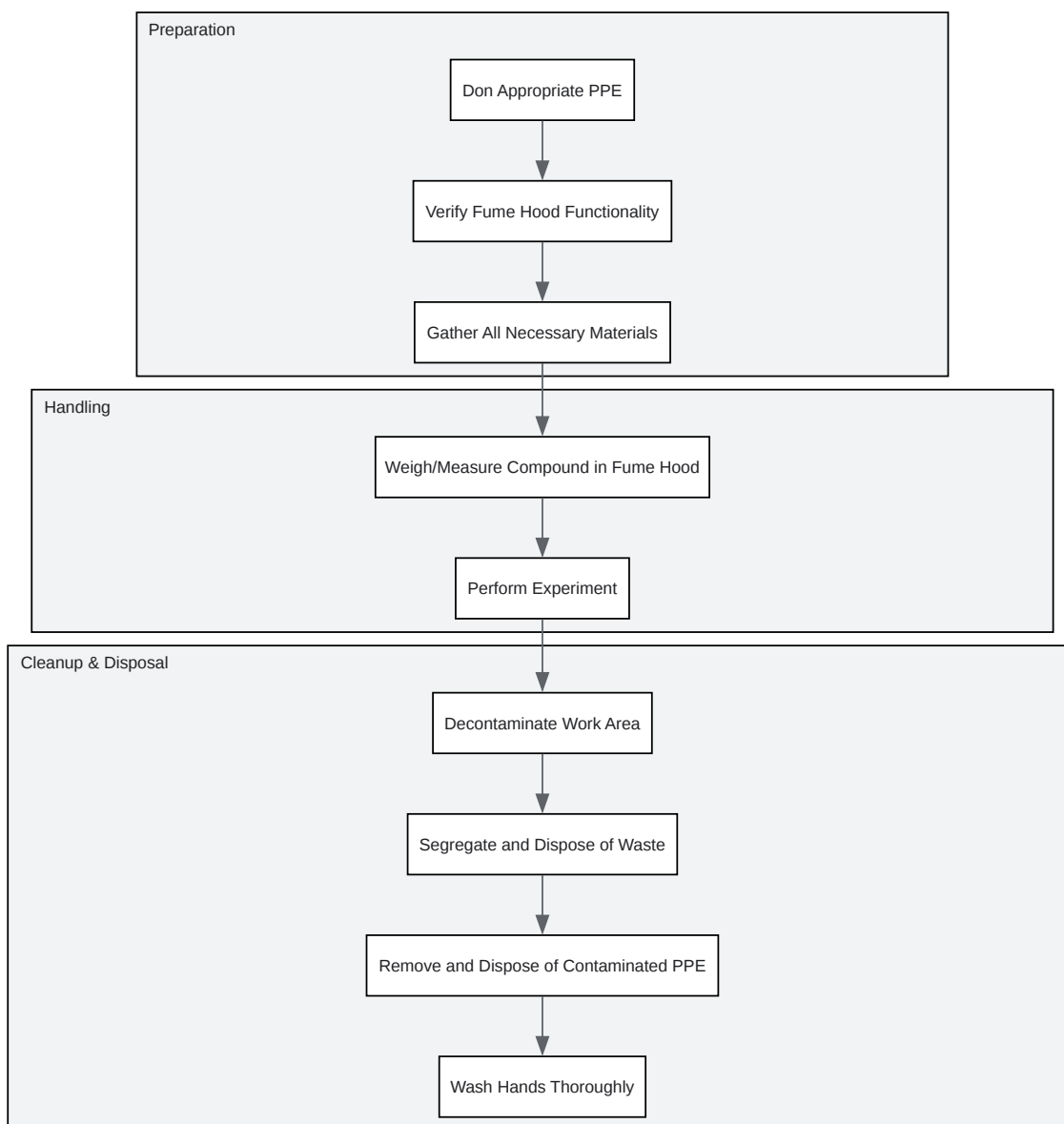
A comprehensive PPE strategy is the first line of defense when handling this compound.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Select gloves with a suitable thickness for splash protection and change them immediately upon contamination.[5]
Eyes/Face	Safety goggles and face shield	Wear chemical safety goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[5][6]
Skin and Body	Laboratory coat and apron	A full-length, buttoned laboratory coat is required. For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[5]
Respiratory	Respirator	If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge for organic vapors.[7]

## General Handling Workflow

The following diagram outlines the standard workflow for handling **Methyl 3-mercaptopbenzoate** in a laboratory setting.



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Caption: General workflow for handling **Methyl 3-mercaptopbenzoate**.

## First Aid Measures

In the event of exposure, immediate action is crucial.

Table 4: First Aid Procedures for **Methyl 3-mercaptopbenzoate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[7]</a> <a href="#">[8]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice. <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[7]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately. <a href="#">[9]</a>

## Accidental Release Measures

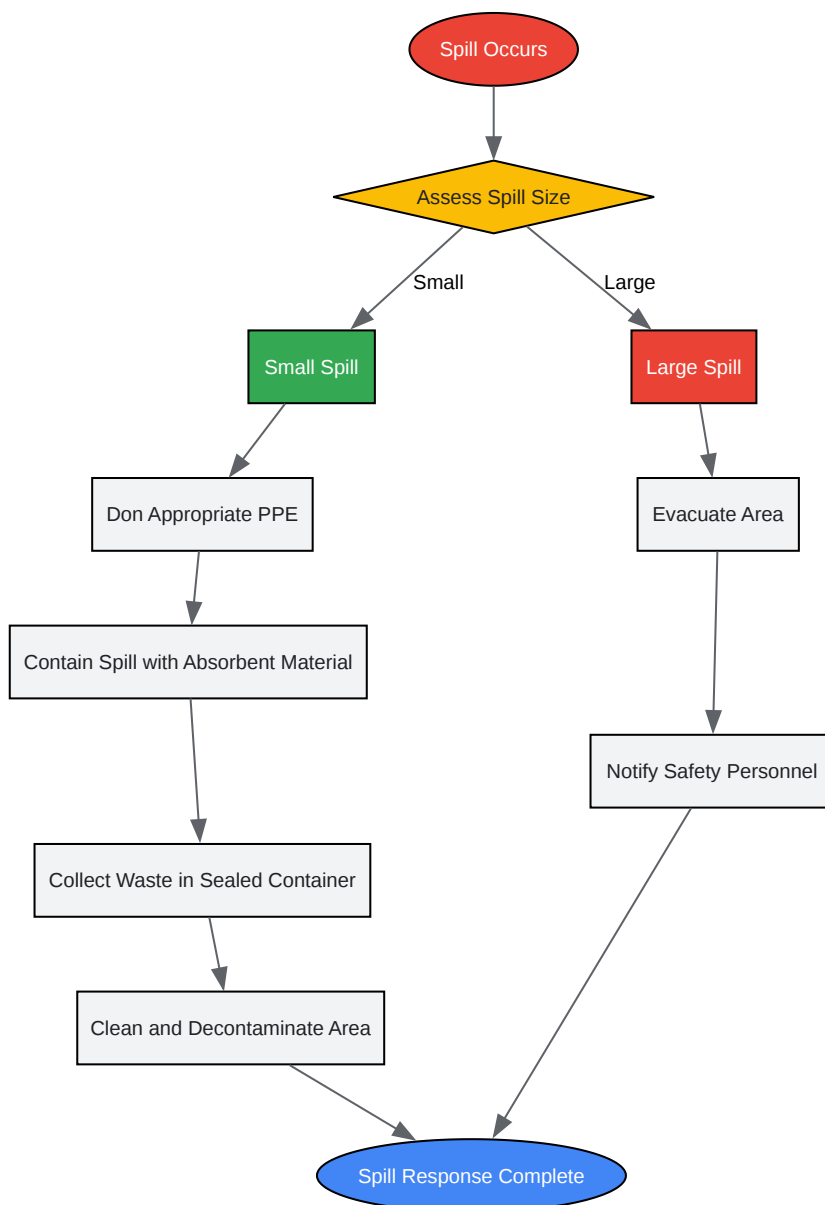
In the event of a spill, follow these procedures to minimize risk.

### Spill Response Protocol

- Small Spills:
  - Ensure you are wearing appropriate PPE.
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Collect the absorbed material and place it in a sealed container for disposal.

- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
  - Evacuate the area immediately.
  - Notify the appropriate safety personnel.
  - Prevent the spill from entering drains or waterways.[\[10\]](#)

## Spill Response Workflow



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Caption: Logical workflow for responding to a chemical spill.

## Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[11]
- Keep in a refrigerator under an inert atmosphere.[1][2]
- Store away from incompatible materials and sources of ignition.[12]
- The product is sensitive to oxidation.[1][2]

## Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Liquid Waste: Collect solutions containing **Methyl 3-mercaptobenzoate** in a labeled container for non-halogenated organic liquid waste.[5]
- Solid Waste: Contaminated disposable items (e.g., gloves, absorbent pads) should be placed in a designated solid waste container.[5]
- All waste containers must be clearly labeled with the full chemical name and appropriate hazard warnings.[5]

## Toxicological and Signaling Pathway Information

Currently, there is limited publicly available data on the detailed toxicological properties and specific signaling pathways associated with **Methyl 3-mercaptobenzoate**. The GHS classifications are based on predicted toxicity and irritation. As with any chemical with incomplete toxicological data, it should be handled with a high degree of caution.

Disclaimer: This guide is intended for informational purposes only and does not replace institutional safety protocols or a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for **Methyl 3-mercaptobenzoate** before use.

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- To cite this document: BenchChem. [Safety and handling of Methyl 3-mercaptobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014478#safety-and-handling-of-methyl-3-mercaptobenzoate]

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